

An In-Depth Technical Guide to 1-Nitroso-2,2,6,6-tetramethylpiperidine

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Compound of Interest

Compound Name: 1-Nitroso-2,2,6,6-tetramethylpiperidine

Cat. No.: B1220621

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Data

Molecular Weight: 170.25 g/mol

This technical guide provides a comprehensive overview of **1-Nitroso-2,2,6,6-tetramethylpiperidine**, a sterically hindered N-nitrosamine of significant interest in chemical synthesis and with potential implications in biological systems. This document details its chemical and physical properties, provides experimental protocols for its synthesis and key reactions, and explores its relationship with nitric oxide signaling pathways.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ N ₂ O	[1][2][3][4]
Molecular Weight	170.25 g/mol	[1][2][3][4]
CAS Number	6130-93-4	[1][2][3][4]
Appearance	Information not available	
Melting Point	Information not available	
Boiling Point	Information not available	
Solubility	Information not available	

Experimental Protocols

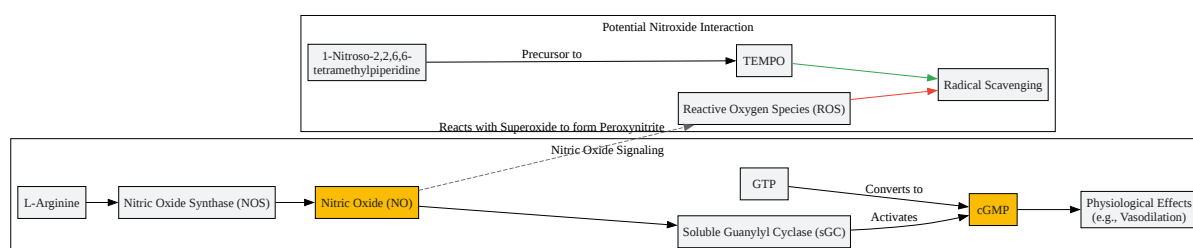
Synthesis of 1-Nitroso-2,2,6,6-tetramethylpiperidine

The primary route for the synthesis of **1-Nitroso-2,2,6,6-tetramethylpiperidine** is the direct N-nitrosation of its precursor, 2,2,6,6-tetramethylpiperidine (TMP).[1] This method involves the use of a nitrosating agent, most commonly sodium nitrite (NaNO₂), under acidic conditions.[1]

Methodology:

- **Dissolution:** Dissolve 2,2,6,6-tetramethylpiperidine in an aqueous acidic solution. The choice of acid can vary, but hydrochloric acid is commonly used.
- **Cooling:** Cool the reaction mixture to 0-5°C in an ice bath. This low temperature is crucial for minimizing side reactions and the decomposition of unstable intermediates.[1]
- **Addition of Nitrosating Agent:** Slowly add an aqueous solution of sodium nitrite to the cooled reaction mixture with constant stirring. The acidic conditions in the mixture will generate the nitrosating agent in situ.
- **Reaction:** Maintain the reaction at 0-5°C with continuous stirring. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).

- Isolation and Purification: After the reaction is complete, the crude product, which may contain unreacted starting materials and by-products, needs to be isolated.[1] This is typically achieved through extraction with an organic solvent, followed by washing and drying of the organic layer. Further purification can be performed using column chromatography or recrystallization to obtain the pure **1-Nitroso-2,2,6,6-tetramethylpiperidine**.



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References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Nitroso-2,2,6,6-tetramethylpiperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220621#1-nitroso-2-2-6-6-tetramethylpiperidine-molecular-weight]

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